

Technical Guide: Spectroscopic Characterization of Methyltrioctylammonium Bromide (MTOAB)[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyltrioctylammonium bromide

CAS No.: 35675-80-0

Cat. No.: B009585

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Executive Summary

Methyltrioctylammonium bromide (MTOAB) (CAS: 35675-80-0) is a high-utility quaternary ammonium salt primarily utilized as a Phase Transfer Catalyst (PTC) and a precursor for ionic liquids.[1] Its efficacy in drug development and organic synthesis relies heavily on its purity, specifically the integrity of the quaternary nitrogen center and the absence of protic impurities (water/amines).

This guide provides a definitive spectroscopic framework (NMR, IR) for validating MTOAB. Unlike generic data sheets, this protocol emphasizes the causality of chemical shifts and impurity profiling, offering a self-validating workflow for researchers.

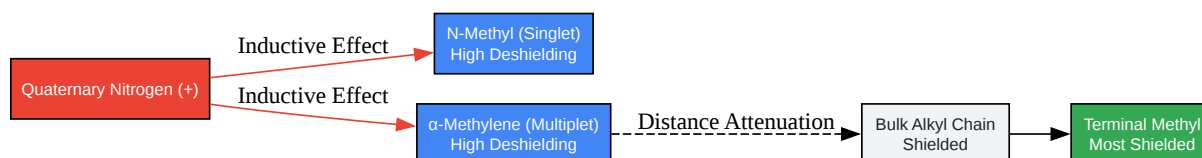
Part 1: Molecular Architecture & Solvation Logic

To interpret the spectrum, one must first understand the magnetic environment of the cation. The quaternary nitrogen bears a permanent positive charge, creating a strong deshielding cone.[1]

- The N-Methyl Group: This is the diagnostic "anchor" of the spectrum. Lacking adjacent protons for coupling, it appears as a sharp singlet.^[1] Its integration relative to the octyl chains is the primary test for stoichiometry.
- The Octyl Chains: The three chains create a lipophilic bulk. The α -methylene protons (adjacent to Nitrogen) are heavily deshielded, while the terminal methyls reside in a standard aliphatic environment.
- Hygroscopicity: The bromide anion forms strong hydrogen bonds with atmospheric moisture.^[1] Consequently, "pure" MTOAB often presents a water peak in NMR unless rigorously dried.^[1]

Diagram 1: Structural Shielding Logic

The following diagram illustrates the cation structure and the logical flow of electron density withdrawal that dictates the NMR shifts.



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Caption: Electron density withdrawal originates from the Nitrogen center, maximally deshielding the N-Me and α -CH₂ groups.

Part 2: Sample Preparation & Purification (The Self-Validating Protocol)

Spectroscopic data is meaningless without a defined history of the sample. MTOAB is notoriously hygroscopic; a "wet" sample will distort integration values due to the broad water singlet often overlapping with methylene protons.^[1]

Protocol:

- Drying: Dissolve crude MTOAB in Dichloromethane (DCM). Dry over anhydrous Magnesium Sulfate () for 30 minutes. Filter and evaporate.^{[1][2]}
- Vacuum Desiccation: Dry the resulting solid/paste under high vacuum (<1 mbar) at 40°C for 4 hours.
- NMR Solvent: Use Chloroform-d ().^[1] It minimizes ion-pairing effects compared to DMSO and prevents H/D exchange issues.^[1]

Part 3: Nuclear Magnetic Resonance (NMR) Spectroscopy^[1]

¹H NMR Data (400 MHz,)

Reference: Tetramethylsilane (TMS) at 0.00 ppm.^[1]

Assignment	Shift (, ppm)	Multiplicity	Integration	Coupling ()	Structural Logic
N-C	3.35 - 3.45	Singlet (s)	3H	-	Diagnostic peak.[1] Sharp singlet due to lack of neighbors. Heavily deshielded by .[1]
N-C - ()	3.25 - 3.35	Multiplet (m)	6H	-	Adjacent to .[1] Often overlaps or appears as a shoulder to the N-Me singlet.
-C - ()	1.65 - 1.75	Broad Multiplet	6H	-	Beta-protons. [1] Less deshielded than , but distinct from bulk.[1]
Bulk -C -	1.20 - 1.45	Multiplet (m)	30H	-	The "lipophilic envelope." [1] Overlapping signals for C3-C7 carbons.
Terminal -C	0.88	Triplet (t)	9H	~7.0 Hz	Classic terminal methyl.[1]

Integration
check: Ratio
of N-Me (3H)
to Terminal-
Me (9H) must
be 1:3.

Critical Analysis:

- The "Water" Trap: In

, residual water typically appears around 1.56 ppm, but in the presence of quaternary salts, it can shift significantly (often downfield to ~2.0-2.5 ppm) and broaden due to hydrogen bonding with the bromide ion.

- Integration Validation: If the integral of the bulk region (1.20-1.45 ppm) exceeds 30H significantly, you likely have solvent contamination (e.g., Hexane/Ethyl Acetate) or residual starting material (Trioctylamine).[1]

C NMR Data (100 MHz,)

Assignment	Shift (, ppm)	Structural Logic
N-C - ()	61.5	Deshielded by direct attachment to .
N-C	49.2	Diagnostic carbon.[1] Distinctly upfield from the -methylene due to steric/electronic factors.[1]
-C - ()	31.8	Beta-carbon.[1]
Bulk Chains	29.0 - 29.5	Multiple overlapping peaks for internal methylene carbons.
-C - ()	26.4	Gamma-carbon.[1]
Terminal -C	14.1	Standard aliphatic methyl terminus.[1]

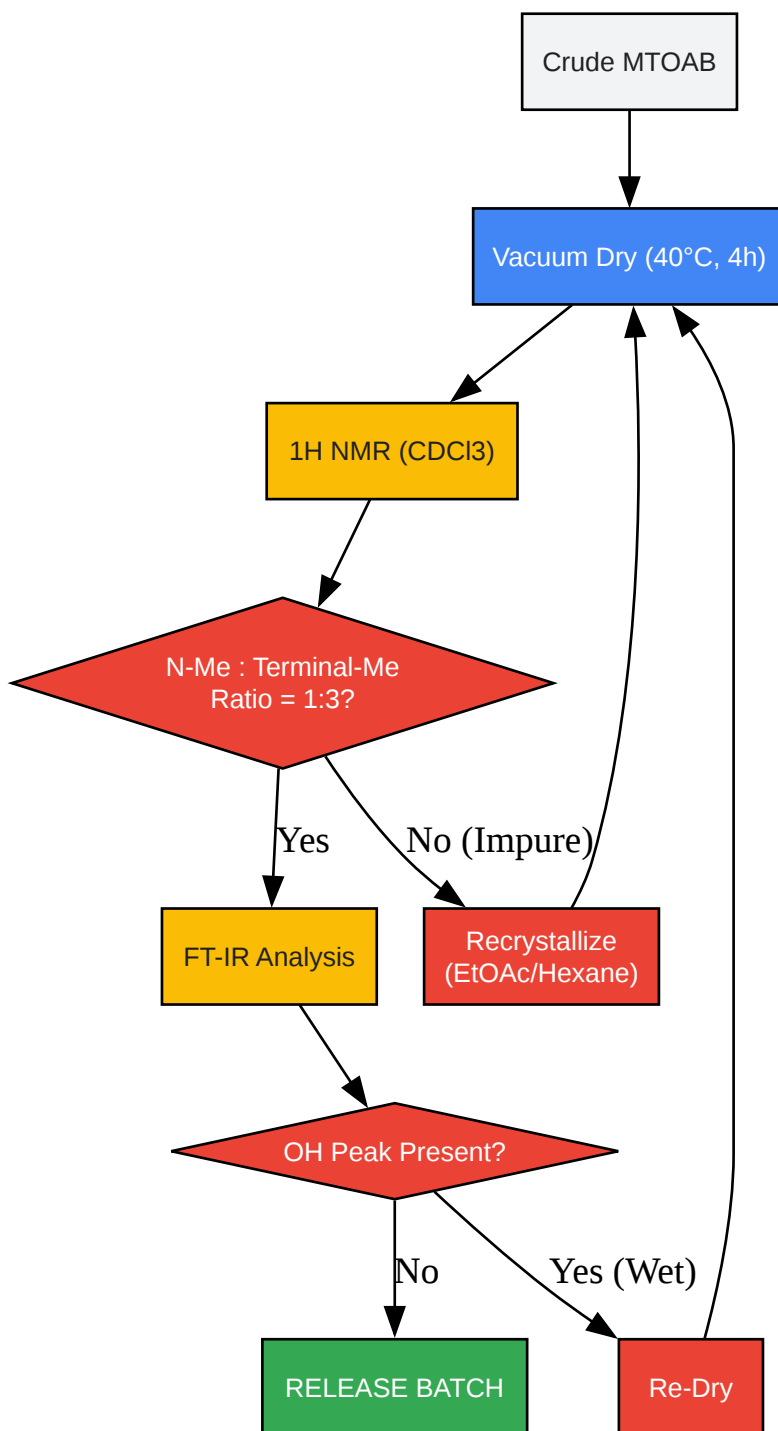
Part 4: Infrared Spectroscopy (FT-IR)

IR is the rapid-screen tool for hydration state and amine contamination.[1]

Wavenumber ()	Assignment	Mode	Diagnostic Value
3300 - 3500	O-H Stretch	Broad	Impurity Flag: Indicates water content (hygroscopic absorption).[1] Pure, dry MTOAB should show minimal absorbance here.[1]
2955, 2920, 2850	C-H Stretch	Strong	Asymmetric and symmetric stretching of the long alkyl chains ().[1] Dominates the spectrum.
1465	C-H Bend	Medium	Scissoring vibration of methylene groups.[1]
~900 - 1000	C-N Stretch	Weak/Med	Skeletal vibrations of the quaternary center. [1]
Absent	N-H Stretch	-	Purity Check: No peaks should appear at 3200-3400 (sharp) or 1550-1650 (bending), which would indicate unreacted Trioctylamine or amine salts.[1]

Part 5: Quality Control (QC) Workflow

The following Graphviz diagram outlines the decision matrix for releasing a batch of MTOAB for sensitive applications (e.g., nanoparticle synthesis or catalysis).



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Caption: Step-by-step decision matrix ensuring both chemical purity (NMR) and moisture control (IR).

References

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